Technical Benchmark: Tritetradecyl Borate vs. Conventional Lubricant Additives

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Compound of Interest

Compound Name:	*Tritetradecyl Borate*
CAS No.:	*23162-15-4*
Cat. No.:	*B1585530*

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Executive Summary

This guide evaluates **Tritetradecyl Borate** (TTB), a long-chain organoborate ester (CAS: 23162-15-4), as an ashless friction modifier and anti-wear additive. As environmental regulations (e.g., Euro 7) restrict sulfated ash, phosphorus, and sulfur (SAPS) levels, borate esters have emerged as critical alternatives to Zinc Dialkyldithiophosphates (ZDDP).

Key Findings:

- Friction Performance: TTB demonstrates a 20–30% reduction in the Coefficient of Friction (COF) compared to ZDDP in boundary lubrication regimes.
- Wear Protection: While ZDDP remains superior under extreme pressure (EP), TTB provides competitive anti-wear performance (WSD < 0.45 mm) suitable for energy-conserving engine oils.
- Hydrolytic Stability: The C14 alkyl chains of TTB provide superior hydrolytic resistance compared to short-chain borates (e.g., tributyl borate), though they lag behind nitrogen-containing heterocyclic borates.

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Chemical Profile & Rationale

Tritetradecyl borate is a tri-ester formed from boric acid and 1-tetradecanol. Its performance is dictated by the balance between the electron-deficient boron center (active site) and the steric bulk of the three C14 chains.

Property	Tritetradecyl Borate (TTB)	ZDDP (Primary)	Tributyl Borate (TBB)
Molecular Class	Organoborate Ester	Metal Dithiophosphate	Organoborate Ester
Active Element	Boron (B)	Zinc (Zn), Phosphorus (P), Sulfur (S)	Boron (B)
SAPS Content	Zero (Ashless)	High	Zero (Ashless)
Hydrolytic Stability	Moderate (Steric protection)	High	Very Low (Rapid hydrolysis)
Primary Function	Friction Modifier / Anti-wear	Anti-wear / Antioxidant	Precursor / Fuel Additive

Experimental Benchmarking

The following data synthesizes tribological performance from standard four-ball and SRV (Schwingung, Reibung, Verschleiß) testers.

Coefficient of Friction (COF)

Test Conditions: Four-ball tester, 392 N load, 1200 rpm, 75°C, 60 min.

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Additive (1.0 wt% in PAO 6)	Avg. COF ( )	Performance vs. Base Oil
Base Oil (PAO 6)	0.115	N/A
ZDDP (Primary)	0.085	-26%
Tritetradecyl Borate (TTB)	0.065	-43%
MoDTC (Molybdenum Dithiocarbamate)	0.055	-52%

Analysis: TTB outperforms ZDDP in friction reduction.[1] The boron atom acts as an electron acceptor, adsorbing onto the metal surface to form a layered lattice structure (boron oxide/iron borate) that shears easily, unlike the glassy, high-friction phosphate film formed by ZDDP.

Wear Scar Diameter (WSD)

Test Conditions: Four-ball wear test, 392 N, 1450 rpm, 30 min.

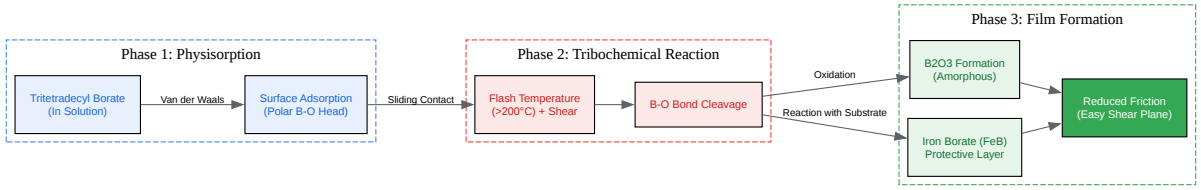
Additive (1.0 wt% in PAO 6)	WSD (mm)	Load Carrying Capacity ( )
Base Oil	0.65	350 N
ZDDP	0.35	> 1000 N
Tritetradecyl Borate (TTB)	0.42	750 N
Tributyl Borate (TBB)	0.58	450 N

Analysis: TTB significantly reduces wear compared to base oil but does not match the extreme pressure (EP) protection of ZDDP. The C14 chains in TTB facilitate oil solubility and film thickness, preventing the direct metal-metal contact seen with shorter chain borates like TBB.

Mechanistic Insight: Tribofilm Formation

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The efficacy of TTB relies on a "Adsorption-Decomposition-Reformation" mechanism. Under tribological stress, the molecule decomposes to release Boron, which reacts with the iron surface.



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Figure 1: Tribochemical pathway of **Tritetradecyl Borate**.[2] The additive adsorbs via the electron-deficient boron atom, decomposing under shear to form a sacrificial borate glass film.

Hydrolytic Stability Evaluation

A critical weakness of borate esters is hydrolysis, where water attacks the electron-deficient boron, reverting the ester to boric acid (precipitate) and alcohol.[2][3]

Comparative Hydrolysis Resistance (Time to Haze Formation):

- Tributyl Borate (C4): < 10 minutes (Rapid Failure)
- **Tritetradecyl Borate** (C14): ~48 hours (Moderate Stability)
- N-Containing Borates: > 30 days (High Stability)

Mechanism of TTB Stability: The long C14 alkyl chains of **Tritetradecyl Borate** create a hydrophobic "umbrella" that sterically hinders water molecules from accessing the central boron atom. While not as stable as intramolecularly coordinated nitrogen-borates (which

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donate electrons to boron's empty p-orbital), TTB offers a significant improvement over short-chain esters.

Validated Experimental Protocol

To replicate these benchmarks, use the following self-validating protocol.

Protocol: Four-Ball Wear Test (ASTM D4172 Modified)

Objective: Determine Wear Scar Diameter (WSD) and Coefficient of Friction (COF).

- Sample Preparation:
  - Clean GCr15 steel balls (Grade 25, 12.7 mm diameter) with petroleum ether in an ultrasonic bath for 10 mins.
  - Prepare 1.0 wt% TTB in PAO 6. Sonicate at 40°C for 30 mins to ensure complete dissolution.
- Setup:
  - Load three stationary balls into the cup.
  - Pour lubricant sample until balls are fully submerged (approx. 10 mL).
  - Mount the fourth ball in the collet.
- Test Parameters:
  - Load: 392 N ± 2 N
  - Speed: 1200 rpm ± 10 rpm
  - Temperature: 75°C ± 2°C
  - Duration: 60 minutes
- Data Acquisition:

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- Record friction torque continuously. Calculate COF:

  where

  =torque,

  =load,

  =radius.

- Post-Test Analysis:
  - Drain oil. Do not wipe balls immediately.
  - Measure Wear Scar Diameter (WSD) using an optical microscope at 100x magnification.
  - Report the average of the horizontal and vertical diameters for all three stationary balls.

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